

2-Fluoro-3-methoxyaniline safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Fluoro-3-methoxyaniline

Cat. No.: B155075

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An In-depth Technical Guide to the Safety of 2-Fluoro-3-methoxyaniline

This technical guide provides a comprehensive overview of the safety information for **2-Fluoro-3-methoxyaniline** (CAS No. 801282-00-8), intended for researchers, scientists, and professionals in drug development. The information is compiled from available Safety Data Sheets (SDS) and chemical supplier information. It is important to note that the toxicological properties of this substance have not been fully investigated.^[1]

Chemical Identification

Identifier	Value
Chemical Name	2-Fluoro-3-methoxyaniline
CAS Number	801282-00-8 ^[1] ^[2]
Molecular Formula	C ₇ H ₈ FNO ^[2]
Molecular Weight	141.14 g/mol ^[2]
Synonyms	Not available

Hazard Identification and Classification

Signal Word: Warning

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Potential Health Effects:

- Acute Effects: This material is an irritant.[1] It may be harmful by ingestion and inhalation.[1] It is irritating to mucous membranes and the upper respiratory tract.[1]
- Chronic Effects: To the best of current knowledge, the toxicological properties of this product have not been fully investigated or determined.[1]

Physical and Chemical Properties

Property	Value	Source
Physical Form	Solid or semi-solid or liquid	
Appearance	Light brown liquid	[2]
Density	1.176 g/cm ³	[2]
Purity	≥99%	[2]

Handling and Storage

Handling:

- Use caution when handling and limit exposure to any chemical.[1]

- Do not get in eyes, on skin, or on clothing.[1]
- Avoid prolonged exposure.[1]
- Do not breathe dust or vapor.[1]
- Ensure adequate ventilation during use, and only use in a chemical fume hood.[1]

Storage:

- Keep container tightly closed.[1]
- Store in a cool, dry, well-ventilated place.[1][2]
- Store in a dark place under an inert atmosphere at 2-8°C.

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with running water.
Skin Contact	Gently and thoroughly wash the affected area with running water and non-abrasive soap.[1] Cool water may be used.[1] Cover the affected area with an emollient and seek medical attention.[1] Wash any contaminated clothing before reusing.[1]
Inhalation	Remove to fresh air.[1] If breathing is difficult, administer oxygen and seek medical attention. [1]
Ingestion	If swallowed, seek medical attention.

Accidental Release and Fire-Fighting Measures

Accidental Release:

- Wear an appropriate respirator, impervious boots, and heavy rubber (or otherwise impervious) gloves.[1]
- Scoop up solid material or absorb liquid material and place it into an appropriate container for disposal.[1]
- Ventilate the area and wash the affected spill area after pickup is complete.[1]

Fire-Fighting:

- Extinguishing Media: Use appropriate extinguishing media for the surrounding fire.
- Hazardous Combustion Products: Emits toxic fumes under fire conditions.[1]

Personal Protective Equipment

Protection Type	Recommendation
Eye/Face Protection	Wear protective safety goggles.[1]
Skin Protection	Wear chemical-resistant gloves.[1] Wear protective clothing and chemical-resistant boots.[1]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[1]

Experimental Protocols

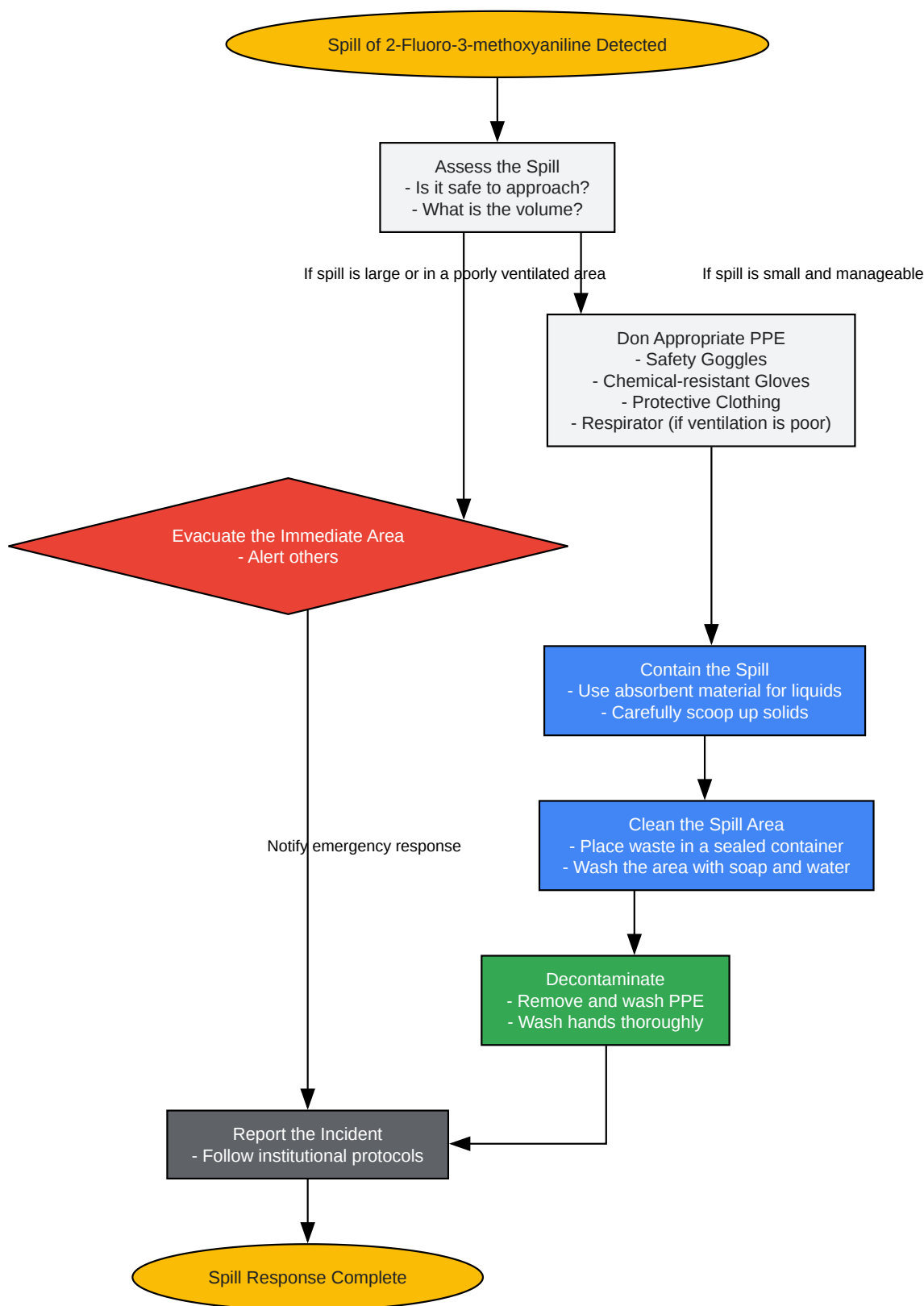
As the toxicological properties of **2-Fluoro-3-methoxyaniline** have not been fully investigated, specific experimental protocols from studies on this compound are not available.[1] However, the following are general methodologies that would be used to assess the hazards identified.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD TG 439) This test method provides a procedure for the hazard identification of irritant chemicals. It utilizes a reconstructed human epidermis model which, when exposed to the test chemical, can predict skin irritation potential by measuring cell viability using an MTT assay. A reduction in cell viability below a certain threshold indicates an irritant potential.

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD TG 492) This method is used to identify chemicals that can cause serious eye damage. It employs a reconstructed human cornea-like epithelium model. The test chemical is applied to the epithelial surface, and the eye irritation potential is determined by the reduction in cell viability, again typically measured by an MTT assay.

Visualizations

Chemical Spill Response Workflow



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Caption: A logical workflow for responding to a chemical spill of **2-Fluoro-3-methoxyaniline**.

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